

# Squarylium dye III CAS number and chemical information

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## Compound of Interest

Compound Name: *Squarylium dye III*

Cat. No.: *B3425565*

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## Squarylium Dye III: A Technical Guide for Researchers

CAS Number: 43134-09-4

This technical guide provides an in-depth overview of **Squarylium dye III**, a versatile near-infrared (NIR) fluorescent probe. It is intended for researchers, scientists, and drug development professionals interested in its chemical properties, synthesis, and applications in advanced cellular imaging.

### Core Chemical Information

**Squarylium dye III**, also known as bis(4-(dimethylamino)phenyl)squaraine, is a symmetrical squaraine dye. Its core structure consists of a central, electron-deficient four-membered cyclobutene ring derived from squaric acid, and two electron-donating N,N-dimethylaniline groups. This donor-acceptor-donor (D-A-D) architecture is responsible for its distinct photophysical properties.

### Physicochemical Properties

| Property                                     | Value  | Reference |
|--|--|-----------|
| CAS Number                                   | 43134-09-4   |           |
| Molecular Formula                            | C <sub>20</sub> H <sub>20</sub> N <sub>2</sub> O <sub>2</sub>          |           |
| Molecular Weight                             | 320.39 g/mol   |           |
| Appearance                                   | Crystalline solid  |           |
| Solubility                                   | Soluble in organic solvents like dichloromethane and DMSO              |           |
| Absorption Maximum (λ <sub>max</sub> )       | ~630-647 nm (in organic solvents)                                      |           |
| Emission Maximum (λ <sub>em</sub> )          | ~650-670 nm (in organic solvents)                                      |           |
| Molar Extinction Coefficient (ε)             | High, in the order of 10 <sup>5</sup> M <sup>-1</sup> cm <sup>-1</sup> |           |
| Fluorescence Quantum Yield (Φ <sub>F</sub> ) | ~0.65 (in dichloromethane)   |           |

## Synthesis and Characterization

The synthesis of **Squarylium dye III** is typically achieved through the condensation of squaric acid with two equivalents of an electron-rich aromatic compound, in this case, N,N-dimethylaniline.

## Experimental Protocol: Synthesis of Squarylium Dye III

Materials:

- Squaric acid
- N,N-dimethylaniline
- 1-Butanol

- Toluene
- Dean-Stark apparatus
- Reflux condenser
- Silica gel for column chromatography
- Solvents for chromatography (e.g., dichloromethane, methanol)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine squaric acid (1 equivalent) and N,N-dimethylaniline (2 equivalents).
- **Solvent Addition:** Add a mixture of 1-butanol and toluene (e.g., a 1:1 or 2:1 v/v ratio) to the flask. The solvent mixture facilitates the azeotropic removal of water, which is a byproduct of the condensation reaction.
- **Reflux:** Heat the reaction mixture to reflux. The reaction progress can be monitored by observing the formation of the intensely colored dye. The reaction is typically refluxed for several hours until completion.
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. The crude product may precipitate out of the solution. The solvent is removed under reduced pressure.
- **Purification:** The crude **Squarylium dye III** is purified by column chromatography on silica gel. A gradient of solvents, such as dichloromethane and methanol, can be used to elute the pure dye.
- **Characterization:** The purified dye is characterized by standard analytical techniques:
  - **NMR Spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ):** To confirm the chemical structure.
  - **Mass Spectrometry (MS):** To verify the molecular weight.
  - **UV-Vis Spectroscopy:** To determine the absorption maximum.

- Fluorometry: To measure the emission maximum and fluorescence quantum yield.

## Application in Live-Cell Super-Resolution Microscopy

A significant application of **Squarylium dye III** and its derivatives is in live-cell super-resolution imaging, particularly in Single-Molecule Localization Microscopy (SMLM). This is enabled by the dye's unique property of spontaneous fluorescence "blinking" under physiological conditions.

## Mechanism of Spontaneous Blinking

The electron-deficient central squaraine ring is susceptible to nucleophilic attack by intracellular species such as glutathione (GSH) or hydroxide ions ( $\text{OH}^-$ ). This reversible nucleophilic addition leads to a temporary, non-fluorescent state of the dye. The subsequent dissociation of the nucleophile restores the dye's fluorescent state. This stochastic switching between the "on" (fluorescent) and "off" (dark) states allows for the precise localization of individual molecules, enabling the reconstruction of a super-resolved image.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)